Addressing variability in (+)-Cevimeline hydrochloride hemihydrate experimental results

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Compound of Interest	
Compound Name:	*(+)-Cevimeline hydrochloride hemihydrate*
Cat. No.:	*B15619158*

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Technical Support Center: (+)-Cevimeline Hydrochloride Hemihydrate

Welcome to the technical support center for **(+)-Cevimeline hydrochloride hemihydrate**. This resource is designed to assist researchers, scientists, and drug development professionals in addressing variability and troubleshooting common issues encountered during experimentation with this compound.

Frequently Asked Questions (FAQs)

Q1: What is **(+)-Cevimeline hydrochloride hemihydrate** and what is its primary mechanism of action?

A1: **(+)-Cevimeline hydrochloride hemihydrate** is a parasympathomimetic agent that acts as a muscarinic acetylcholine receptor agonist with a strong affinity for M1 and M3 receptors.[1][2] Its primary mechanism of action involves the stimulation of these receptors, which are commonly found on exocrine glands such as salivary and sweat glands.[2] This stimulation

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leads to an increase in secretions, which is why it is used to treat symptoms of dry mouth, particularly in individuals with Sjögren's syndrome.[3][4]

Q2: What are the recommended storage and handling conditions for **(+)-Cevimeline hydrochloride hemihydrate**?

A2: To ensure the stability and integrity of **(+)-Cevimeline hydrochloride hemihydrate**, it should be stored in a desiccated environment at -20°C.[5] When preparing stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month in sealed storage, away from moisture.[6] The compound is a white to tan powder.[5]

Q3: What are the solubility characteristics of **(+)-Cevimeline hydrochloride hemihydrate**?

A3: **(+)-Cevimeline hydrochloride hemihydrate** is soluble in water. Specific solubility data indicates a solubility of ≥25 mg/mL in water and 100 mg/mL in water (may require sonication).[5][7] In DMSO, the solubility is approximately 40 mg/mL; however, it is noted that moisture-absorbing DMSO can reduce solubility, so fresh DMSO is recommended.[1]

Troubleshooting Guides

Analytical & HPLC Issues

Q1: We are observing inconsistent peak areas and retention times in our RP-HPLC analysis of Cevimeline. What could be the cause?

A1: Variability in RP-HPLC results for Cevimeline hydrochloride can stem from several factors. A common issue is the degradation of the compound, especially under stress conditions like acid/base hydrolysis, oxidation, or photolysis. It is also crucial to ensure the stability of your analytical method.

Potential Causes & Solutions:

- Mobile Phase pH: The pH of the mobile phase is critical. A validated method uses a 10 mM monobasic sodium phosphate monohydrate buffer with the pH adjusted to 3.0 with ortho-phosphoric acid. Deviations from the optimal pH can lead to shifts in retention time.
- Column Integrity: Ensure the Hypersil BDS C18 column (or equivalent) is properly conditioned and has not degraded.

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- Sample Degradation: Protect your samples from light and extreme temperatures. Forced degradation studies have shown that Cevimeline can degrade under various stress conditions.

- Inconsistent Sample Preparation: Ensure a consistent and validated procedure for sample dilution and handling.

Here is a summary of a validated RP-HPLC method for Cevimeline and its related substances:

Parameter	Value
Column	Hypersil BDS C18 (250mm x 4.6mm, 5µm)
Mobile Phase	10 mM NaH2PO4·H2O (pH 3.0) : Methanol (85:15 v/v) with 1% TEA
Flow Rate	0.8 mL/min
Injection Volume	20 µL
Detection Wavelength	210 nm
Retention Time (Cevimeline)	~11.9 min

In Vitro & Cell-Based Assay Variability

Q1: We are seeing a high degree of variability in our cell-based assays measuring muscarinic receptor activation. What are some potential sources of this inconsistency?

A1: Inconsistent results in cell-based assays with Cevimeline can be due to its specific mechanism of action and handling properties. As a muscarinic agonist, it stimulates M1 and M3 receptors, leading to downstream signaling events.[2]

Troubleshooting Workflow for In Vitro Assays

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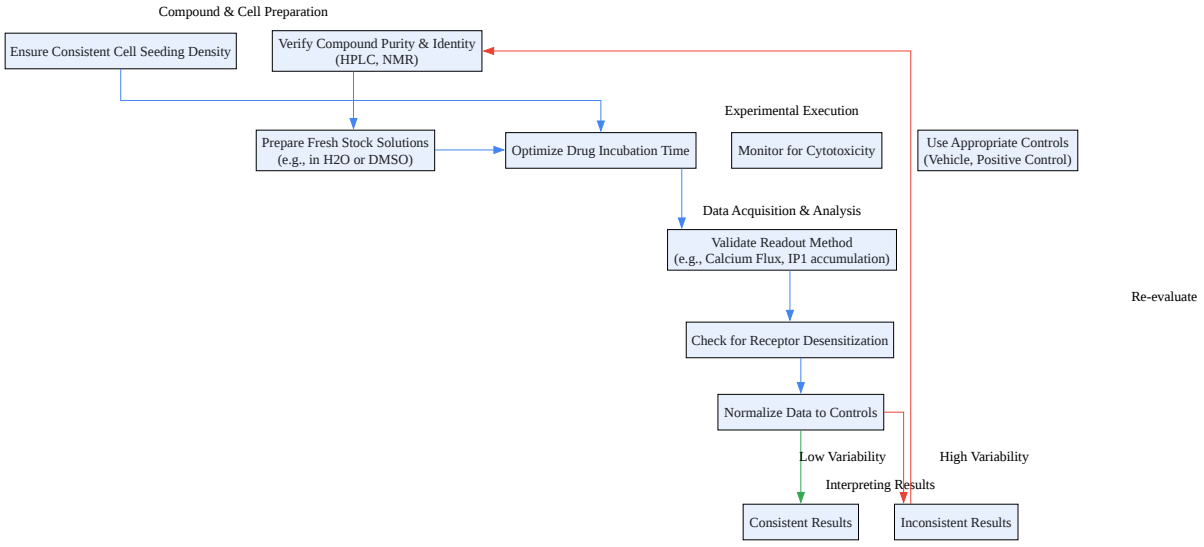

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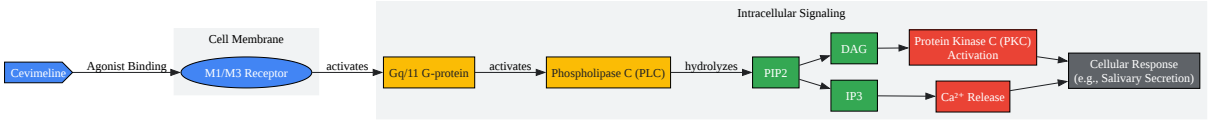

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